

Application Notes and Protocols: BPAM344 for In Vitro Slice Electrophysiology

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Compound of Interest

Compound Name: BPAM344

Cat. No.: B15618746

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Introduction

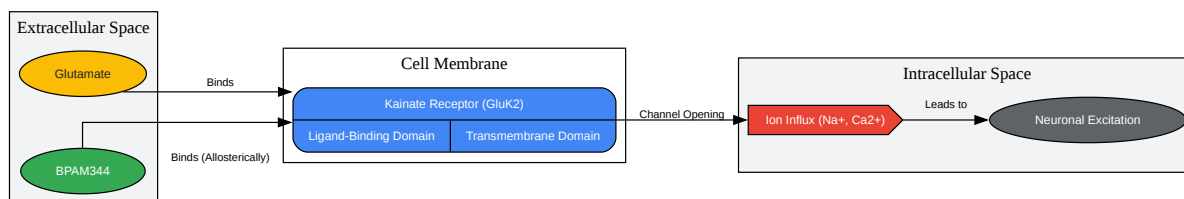
BPAM344 is a positive allosteric modulator (PAM) of kainate receptors (KARs), specifically targeting GluK1b, GluK2a, and GluK3a subunits.[1] As a PAM, **BPAM344** enhances the function of these receptors in the presence of an agonist like glutamate.[2][3] Its primary mechanism involves binding to the ligand-binding domain (LBD) dimer interface of the receptor, acting as an "adhesive" to prevent desensitization and stabilize the channel in a closed state in the absence of an agonist.[2][3] These characteristics make **BPAM344** a valuable tool for investigating the physiological and pathophysiological roles of kainate receptors in the central nervous system and for the development of novel therapeutics for neurological and psychiatric disorders.[2][3]

These application notes provide a comprehensive overview of a proposed protocol for utilizing **BPAM344** in in vitro slice electrophysiology experiments, based on its known effects on recombinant receptors.

Mechanism of Action

BPAM344 positively modulates kainate receptors by binding to the dimer interface of the ligand-binding domain.[2] Cryo-electron microscopy studies have shown that two molecules of **BPAM344** bind per LBD dimer interface.[2] This binding event stabilizes the receptor in a conformation that is more sensitive to agonists and less prone to desensitization.[2][3] In the absence of an agonist, or in the presence of a competitive antagonist like DNQX, **BPAM344** helps to keep the receptor in a closed, non-conducting state.[2][3] When an agonist such as glutamate is present, **BPAM344**'s stabilizing effect on the LBD interface prevents the conformational changes that lead to rapid desensitization, thereby prolonging the ion channel opening and enhancing the overall current response.[2][3]

Signaling Pathway of BPAM344 on Kainate Receptors



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Caption: Signaling pathway of **BPAM344** on kainate receptors.

Quantitative Data

The following tables summarize the quantitative effects of **BPAM344** on glutamate-evoked currents in HEK293 cells expressing specific kainate receptor subunits.

Table 1: Effect of **BPAM344** on GluK2-mediated Currents

Parameter	Condition	Value
Current Potentiation	100 μ M BPAM344	15-fold increase in peak current amplitude
200 μ M BPAM344	21-fold increase in peak current amplitude	
EC50 for Potentiation	79 μ M	
Desensitization Time Constant (τ)	Control (Glutamate alone)	5.5 ms
With BPAM344	775 ms	

Data sourced from MedChemExpress and based on studies of GluK2a receptors.[\[1\]](#)

Table 2: Potentiation of Peak Current Amplitude by 100 μ M **BPAM344** on Various Receptors

Receptor Subunit	Fold Potentiation
GluK3a	59-fold
GluK2a	15-fold
GluK1b	5-fold
GluA1i (AMPA Receptor)	5-fold

Data sourced from MedChemExpress.[\[1\]](#)

Experimental Protocols

The following is a proposed protocol for applying **BPAM344** in acute brain slice electrophysiology. This protocol is an adaptation based on standard slice electrophysiology techniques and the known properties of **BPAM344** from studies on recombinant receptors.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

I. Acute Brain Slice Preparation

This protocol is based on the N-Methyl-D-glucamine (NMDG) protective recovery method, which enhances slice viability.^{[4][5][8]}

Solutions:

- NMDG-HEPES aCSF (Slicing Solution): (in mM) 92 NMDG, 2.5 KCl, 1.25 NaH₂PO₄, 30 NaHCO₃, 20 HEPES, 25 glucose, 2 thiourea, 5 Na-ascorbate, 3 Na-pyruvate, 0.5 CaCl₂, and 10 MgSO₄. pH 7.3–7.4 with HCl. Osmolality: 300-310 mOsm/kg.
- HEPES Holding aCSF: (in mM) 92 NaCl, 2.5 KCl, 1.25 NaH₂PO₄, 30 NaHCO₃, 20 HEPES, 25 glucose, 2 thiourea, 5 Na-ascorbate, 3 Na-pyruvate, 2 CaCl₂, and 2 MgSO₄. pH 7.3–7.4 with NaOH. Osmolality: 300-310 mOsm/kg.
- Recording aCSF: (in mM) 124 NaCl, 2.5 KCl, 1.25 NaH₂PO₄, 24 NaHCO₃, 12.5 glucose, 5 HEPES, 2 CaCl₂, and 2 MgSO₄. pH 7.3–7.4 with NaOH. Osmolality: 300-310 mOsm/kg.
- Intracellular Solution (Example for Whole-Cell Patch-Clamp): (in mM) 135 K-gluconate, 10 KCl, 10 HEPES, 0.2 EGTA, 4 Mg-ATP, 0.3 Na-GTP, and 10 phosphocreatine. pH 7.3 with KOH. Osmolality: 290-300 mOsm/kg.

Procedure:

- Anesthetize the animal and perform transcardial perfusion with ice-cold, carbogenated (95% O₂ / 5% CO₂) NMDG-HEPES aCSF.
- Rapidly dissect the brain and place it in the ice-cold NMDG-HEPES aCSF.
- Mount the brain on a vibratome and cut slices (e.g., 300 µm thickness) in the ice-cold, carbogenated NMDG-HEPES aCSF.
- Transfer slices to a recovery chamber containing carbogenated NMDG-HEPES aCSF at 32–34°C for 10-15 minutes.
- Transfer the slices to a holding chamber with carbogenated HEPES Holding aCSF at room temperature for at least 1 hour before recording.

II. Electrophysiological Recording

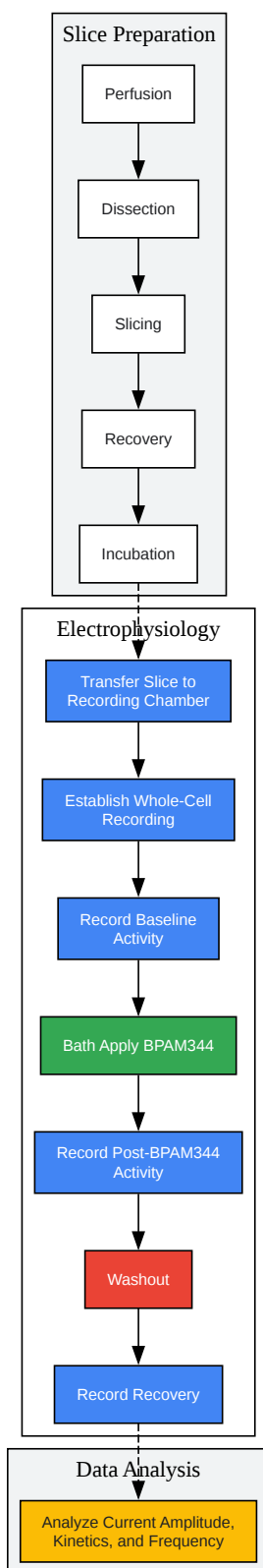
Equipment:

- Upright microscope with DIC optics.
- Patch-clamp amplifier and digitizer.
- Data acquisition and analysis software.
- Micromanipulators.
- Perfusion system.

Procedure:

- Transfer a single slice to the recording chamber and continuously perfuse with carbogenated Recording aCSF at a rate of 2-3 mL/min at 30-32°C.
- Visualize neurons in the desired brain region (e.g., hippocampus, cortex).
- Establish a whole-cell patch-clamp recording from a target neuron.
- Record baseline synaptic activity or agonist-evoked currents. For example, to evoke kainate receptor-mediated currents, a local puff application of glutamate or kainate can be used.
- Prepare a stock solution of **BPAM344** in DMSO. Dilute to the final working concentration (e.g., 10-100 μ M) in Recording aCSF. Note: The final DMSO concentration should be kept low (e.g., <0.1%) to avoid off-target effects.
- Bath-apply the **BPAM344**-containing Recording aCSF to the slice. Allow several minutes for the drug to equilibrate in the tissue.
- Repeat the stimulation protocol to record agonist-evoked currents in the presence of **BPAM344**.
- Wash out the **BPAM344** by perfusing with standard Recording aCSF for 15-20 minutes and record the recovery of the response.

Experimental Workflow



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Caption: Experimental workflow for in vitro slice electrophysiology with **BPAM344**.

Data Analysis

The recorded electrophysiological data can be analyzed to determine the effects of **BPAM344** on various parameters of synaptic transmission and neuronal excitability.

- **Analysis of Evoked Currents:** Measure the peak amplitude, rise time, and decay time constant of agonist-evoked currents before, during, and after **BPAM344** application.
- **Analysis of Spontaneous Activity:** Analyze changes in the frequency and amplitude of spontaneous excitatory postsynaptic currents (sEPSCs).
- **Statistical Analysis:** Use appropriate statistical tests (e.g., paired t-test, ANOVA) to determine the significance of the observed effects of **BPAM344**.

Conclusion

BPAM344 is a potent positive allosteric modulator of kainate receptors that can be a valuable pharmacological tool for in vitro slice electrophysiology studies. By enhancing kainate receptor-mediated currents and reducing desensitization, **BPAM344** allows for a more detailed investigation of the roles of these receptors in synaptic plasticity, network oscillations, and neurological disease models. The provided protocols and data offer a foundation for researchers to design and execute experiments utilizing this compound.

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